

# Application Notes and Protocols for Tracking Biomolecules with Direct Yellow 44

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## Compound of Interest

Compound Name: Direct Yellow 44

Cat. No.: B1360085

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## Introduction

**Direct Yellow 44**, also known as Direct Fast Yellow GC and Sirius Yellow GC, is a versatile diazo dye with applications in biological staining.<sup>[1][2]</sup> Its ability to interact with various biomolecules makes it a potential tool for their visualization and tracking within cellular and tissue contexts. These application notes provide detailed protocols for the experimental use of **Direct Yellow 44** in tracking proteins, lipids, and nucleic acids, acknowledging that these are generalized methods that may require optimization for specific experimental systems. **Direct Yellow 44** is a water-soluble dye, which facilitates its use in aqueous biological buffers.<sup>[3]</sup>

## Physicochemical Properties and Spectral Data

A summary of the key properties of **Direct Yellow 44** is provided in the table below. The absorbance maximum is in the near-UV range, suggesting that excitation sources in this range would be most effective for fluorescence microscopy.

Property	Value	Reference
Synonyms	Direct Fast Yellow GC, Sirius Yellow GC	[2]
C.I. Name	Direct Yellow 44	[3]
C.I. Number	29000	
CAS Number	8005-52-5	[2]
Molecular Formula	$C_{27}H_{20}N_6Na_2O_8S$	[2]
Molecular Weight	634.53 g/mol	[2]
Absorbance Maximum (in water)	390 - 398 nm	
Solubility	Soluble in water	[3]

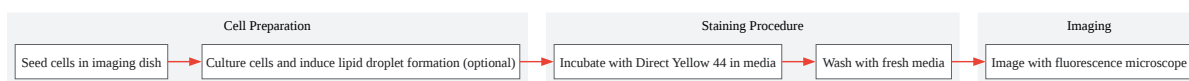
## Section 1: Tracking Intracellular Proteins

Direct dyes can be utilized to stain proteins in fixed cells and tissues, as well as for visualizing protein bands in gel electrophoresis. The following protocols provide a starting point for these applications.

### Application Note: Staining of Intracellular Proteins in Cultured Cells

This protocol outlines a general procedure for staining intracellular proteins in fixed cultured cells using **Direct Yellow 44** for fluorescence microscopy.

Experimental Workflow: Intracellular Protein Staining



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## References

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